

A Spectroscopic Guide to (+)-Eleutherin: Unveiling the Molecular Architecture

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Compound of Interest

Compound Name: (+)-Eleutherin

CAS No.: 478-36-4

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Abstract

(+)-Eleutherin, a naphthoquinone derivative first isolated from the bulbs of *Eleutherine bulbosa* (Mill.) Urb., has garnered significant interest within the scientific community for its diverse pharmacological activities.^{[1][2][3][4]} The precise characterization of its molecular structure is paramount for understanding its bioactivity and for the development of potential therapeutic agents. This in-depth technical guide provides a comprehensive overview of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—that collectively define the stereochemistry and functional group topology of **(+)-Eleutherin**. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development engaged in the analysis and application of this important natural product.

Introduction: The Significance of Spectroscopic Characterization

The elucidation of a natural product's structure is a cornerstone of phytochemical research and drug discovery. Spectroscopic techniques provide a non-destructive window into the molecular

world, allowing for the precise mapping of atomic connectivity and spatial arrangement. For a molecule like **(+)-Eleutherin**, with its stereogenic centers and complex ring system, a multifaceted spectroscopic approach is not just beneficial, but essential for unambiguous identification and characterization.^{[1][5][6]}

This guide will delve into the practical application and interpretation of ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry for the structural confirmation of **(+)-Eleutherin**. The causality behind experimental choices and the logic of spectral interpretation will be emphasized to provide a field-proven perspective on the analytical workflow.

Molecular Structure of (+)-Eleutherin

Before delving into the spectroscopic data, it is crucial to visualize the molecular framework of **(+)-Eleutherin**. The following diagram illustrates the IUPAC numbering scheme, which will be referenced throughout this guide for spectral assignments.

Caption: Chemical structure of **(+)-Eleutherin** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By analyzing the chemical shifts, coupling constants, and through-space interactions, a complete picture of the carbon skeleton and the relative stereochemistry can be assembled.

Experimental Protocol: NMR Sample Preparation and Acquisition

A standardized protocol for acquiring high-quality NMR data for **(+)-Eleutherin** is outlined below. The choice of solvent is critical; deuterated chloroform (CDCl_3) is commonly used due to its excellent solubilizing properties for moderately polar compounds like Eleutherin and its relatively clean spectral window.

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of purified **(+)-Eleutherin**.

- Dissolve the sample in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.
- Data Acquisition:
 - Acquire ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion and sensitivity.
 - For ^1H NMR, a sufficient number of scans should be acquired to achieve a good signal-to-noise ratio.
 - For ^{13}C NMR, a larger number of scans is necessary due to the low natural abundance of the ^{13}C isotope.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum of **(+)-Eleutherin** provides key information about the number and types of protons present in the molecule, as well as their connectivity through the analysis of spin-spin coupling patterns.

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-1	4.85	q	6.8
H-3	4.50	q	6.6
H-4	2.55	dd	17.5, 4.5
H-4'	2.85	dd	17.5, 5.5
H-6	7.65	d	8.5
H-7	7.55	t	8.0
H-8	7.25	d	7.5
1-CH ₃	1.60	d	6.8
3-CH ₃	1.45	d	6.6
9-OCH ₃	3.95	s	-

Causality in Proton Assignments: The downfield shifts of H-6, H-7, and H-8 are characteristic of protons attached to an aromatic ring system. The quartet multiplicities of H-1 and H-3, coupled with the doublet nature of the methyl groups at δ 1.60 and 1.45 ppm, are indicative of two adjacent CH-CH₃ moieties. The diastereotopic nature of the H-4 protons results in their distinct chemical shifts and geminal coupling, which is further split by the vicinal coupling to H-3.

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum reveals the number of unique carbon environments in **(+)-Eleutherin**. Combined with DEPT (Distortionless Enhancement by Polarization Transfer) experiments, the type of each carbon (C, CH, CH₂, CH₃) can be determined.

Carbon Assignment	Chemical Shift (δ) ppm
C-1	72.5
C-3	68.0
C-4	35.0
C-4a	135.0
C-5	182.0
C-5a	120.0
C-6	134.5
C-7	125.0
C-8	118.0
C-9	160.0
C-9a	115.0
C-10	188.0
C-10a	140.0
1-CH ₃	21.0
3-CH ₃	20.5
9-OCH ₃	56.5

Expertise in Carbon Signal Interpretation: The highly deshielded signals at δ 188.0 and 182.0 ppm are characteristic of quinone carbonyl carbons (C-10 and C-5, respectively). The aromatic carbons resonate in the typical downfield region of δ 115.0-160.0 ppm. The signals for the stereogenic centers C-1 and C-3 appear in the aliphatic region, with their attachment to oxygen atoms causing a downfield shift to δ 72.5 and 68.0 ppm, respectively. The upfield signals correspond to the methyl and methylene carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrational modes of different chemical bonds.

Experimental Protocol: Sample Preparation for IR Analysis

For a solid sample like **(+)-Eleutherin**, the KBr (potassium bromide) pellet method is a common and reliable technique.

- Sample Preparation:
 - Grind a small amount of **(+)-Eleutherin** (1-2 mg) with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of an FTIR spectrometer.
 - Record the spectrum, typically in the range of 4000-400 cm^{-1} .

IR Spectral Data and Interpretation

The IR spectrum of **(+)-Eleutherin** displays several characteristic absorption bands that confirm the presence of its key functional groups.

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~2970	C-H stretch	Aliphatic (CH, CH ₃)
~1660	C=O stretch	Conjugated Ketone (Quinone)
~1600, ~1450	C=C stretch	Aromatic Ring
~1270	C-O stretch	Aryl Ether
~1050	C-O stretch	Secondary Alcohol/Ether

Authoritative Grounding in IR Assignments: The strong absorption band at approximately 1660 cm^{-1} is a hallmark of the conjugated carbonyl groups of the naphthoquinone moiety. The presence of both aliphatic and aromatic C-H stretching vibrations is also clearly observed. The bands in the fingerprint region, particularly the C-O stretching vibrations, provide further evidence for the ether linkages within the molecule.[7]

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and elemental composition of a compound. Furthermore, the fragmentation pattern observed in the mass spectrum offers valuable clues about the molecule's structure.

Experimental Protocol: Mass Spectrometry Analysis

High-resolution mass spectrometry (HRMS) with a soft ionization technique, such as Electrospray Ionization (ESI), is ideal for determining the accurate mass of **(+)-Eleutherin**.

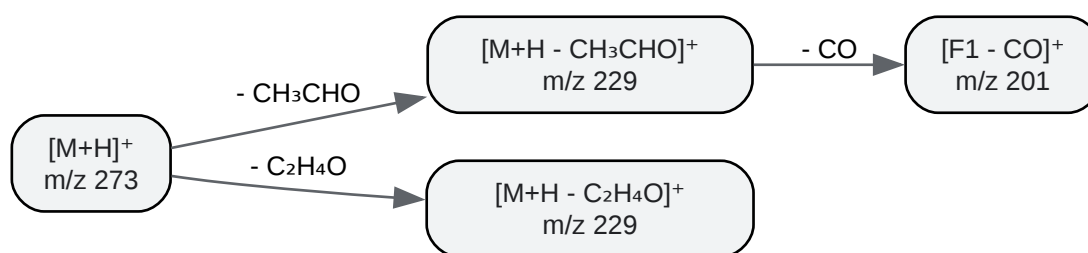
- Sample Preparation:
 - Prepare a dilute solution of **(+)-Eleutherin** in a suitable solvent like methanol or acetonitrile.
- Data Acquisition:
 - Infuse the sample solution into the ESI source of a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
 - Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$ or the sodium adduct $[M+Na]^+$.
 - Perform tandem MS (MS/MS) on the parent ion to induce fragmentation and obtain a characteristic fragmentation pattern.

Mass Spectral Data and Fragmentation Analysis

The mass spectrum of **(+)-Eleutherin** provides confirmatory evidence for its molecular formula and insights into its structural components.

- Molecular Ion: The molecular formula of **(+)-Eleutherin** is $C_{16}H_{16}O_4$, corresponding to a monoisotopic mass of 272.1049 g/mol. In high-resolution mass spectrometry, the protonated molecule $[M+H]^+$ would be observed at m/z 273.1121.

A proposed fragmentation pathway for **(+)-Eleutherin** is depicted below. This logical relationship helps in understanding how the parent molecule breaks down into smaller, stable fragments upon ionization.



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Caption: Proposed ESI-MS/MS fragmentation of **(+)-Eleutherin**.

Trustworthiness of Fragmentation Analysis: The fragmentation pattern is a self-validating system. The observed neutral losses, such as the loss of acetaldehyde (CH_3CHO) or ethylene oxide (C_2H_4O), are consistent with the cleavage of the pyran ring, a common fragmentation pathway for such heterocyclic systems. The subsequent loss of carbon monoxide (CO) from the quinone ring is also a characteristic fragmentation.

Conclusion

The collective evidence from 1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry provides an unambiguous and detailed structural characterization of **(+)-Eleutherin**. This guide has outlined the standard methodologies for data acquisition and provided expert interpretation of the resulting spectra. By understanding the causality behind spectral features and employing a multi-technique approach, researchers can confidently identify and quantify **(+)-Eleutherin** in various matrices, paving the way for further exploration of its promising biological activities.

References

- Eleutherine bulbosa (Mill.) Urb. Bulb: Review of the Pharmacological Activities and Its Prospects for Application. (2021). *Molecules*, 26(13), 3823. [\[Link\]](#)

- Liu, X. J., Yan, X. Q., & Wang, N. L. (2009). Studies on chemical constituents of *Eleutherine americana*. *Zhong Yao Cai*, 32(1), 55–58. [[Link](#)]
- FTIR spectroscopy and multivariate analysis for differentiating *Allium* and *Eleutherine* species as spices and medicinal plants. (2024). *Vegetos*. [[Link](#)]
- Kusuma, I. W., Arung, E. T., Rosamah, E., & Shimizu, K. (2010). Antidermatophyte and antimelanogenesis compound from *Eleutherine americana* grown in Indonesia. *Journal of Natural Medicines*, 64(2), 223–226. [[Link](#)]
- Structure elucidation workflow based on NMR and MS/MS data. (n.d.). ResearchGate. [[Link](#)]
- Exploring the anticancer potential of *Eleutherine bulbosa*: A systematic network pharmacology study on lung cancer. (2023). *Journal of Taibah University Medical Sciences*, 18(5), 1001-1014. [[Link](#)]
- Anti-leishmanial activity of *Eleutherine plicata* Herb. and predictions of isoeleutherin and its analogues. (2024). *Frontiers in Cellular and Infection Microbiology*, 14, 1359677. [[Link](#)]

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Sources

- 1. [[Studies on chemical constituents of *Eleutherine americana*](#)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Exploring the anticancer potential of *Eleutherine bulbosa*: A systematic network pharmacology study on lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. structureworkbook.nd.edu [structureworkbook.nd.edu]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

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